

An In-depth Technical Guide to the Physical Properties of 4-Bromobenzyl Bromide

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Compound of Interest

Compound Name: 4-Bromobenzyl bromide

Cat. No.: B049343

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This technical guide provides a comprehensive overview of the core physical properties of **4-bromobenzyl bromide**, a vital reagent in organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document details the compound's physicochemical characteristics, experimental protocols for their determination, and relevant logical workflows.

Introduction

4-Bromobenzyl bromide, with the CAS number 589-15-1, is a disubstituted benzene derivative featuring both a bromine atom and a bromomethyl group at the para position.^[1] This dual reactivity makes it a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and materials science products.^{[1][2]} The benzylic bromide is highly susceptible to nucleophilic substitution, while the aryl bromide allows for various cross-coupling reactions.^[2] A thorough understanding of its physical properties is essential for its effective use and handling in a laboratory setting.

Physicochemical Properties

The physical properties of **4-bromobenzyl bromide** are summarized in the tables below, providing a consolidated reference for key quantitative data.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ Br ₂	[1][3]
Molecular Weight	249.93 g/mol	[4]
Appearance	White to off-white or pale cream crystalline solid/powder. [1][3][5]	[1][3][5]
Odor	Faint, agreeable aromatic odor; pungent.[1][5][6]	[1][5][6]
Melting Point	60-64 °C	[1][3][7][8][9][10][11][12]
Boiling Point	115-124 °C at 12 mmHg	[1][7][8][9][10][12][13]
Density	1.849 g/cm ³ (estimate); 1.9 ± 0.1 g/cm ³	[1]
Refractive Index	1.6066 (estimate)	[1][9][10]

Table 2: Solubility Profile

Solvent	Solubility	Source(s)
Water	Insoluble, may decompose.[5] [13]	[5][13]
Organic Solvents	Soluble in ethanol and ether.[5]	[5]
Purification Solvent	Crystallized from ethanol.[10]	[10]

Table 3: Spectroscopic Data Identifiers

Spectroscopic Technique	Availability	Source(s)
^1H NMR	Data available.	[1] [4] [14]
^{13}C NMR	Data available.	[1]
Infrared (IR)	Data available (KBr disc, liquid film, nujol mull). [1]	[1] [4]
Mass Spectrometry (MS)	Data available.	[4] [15]
Raman Spectroscopy	Data available.	[1] [4]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **4-bromobenzyl bromide** are outlined below. These are generalized protocols applicable to solid organic compounds.

The melting point is a crucial indicator of purity for a crystalline solid.[\[16\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[16\]](#)[\[17\]](#)
- Capillary tubes (sealed at one end)[\[16\]](#)
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the sample of **4-bromobenzyl bromide** is dry and finely powdered.[\[17\]](#)
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 1-2 mm.[\[18\]](#)[\[19\]](#)
- Place the capillary tube into the heating block of the melting point apparatus.[\[16\]](#)

- Heat the sample rapidly to determine an approximate melting point. Allow the apparatus to cool.[\[16\]](#)
- In a fresh sample, heat rapidly to about 15-20°C below the approximate melting point.
- Then, decrease the heating rate to 1-2°C per minute.[\[17\]](#)
- Record the temperature at which the first liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2).[\[16\]](#)[\[19\]](#) The melting point range is T_1 - T_2 . For a pure sample, this range is typically narrow (0.5-1.0°C).[\[16\]](#)

As **4-bromobenzyl bromide**'s boiling point is given at reduced pressure, a standard distillation or micro boiling point determination under vacuum is appropriate. The following is a micro-scale method.

Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with high-boiling oil)[\[20\]](#)
- Vacuum source and manometer

Procedure:

- Place a small amount of liquid **4-bromobenzyl bromide** (melted if solid) into the fusion tube.
- Invert a capillary tube (sealed end up) into the fusion tube.[\[21\]](#)
- Attach the fusion tube to a thermometer and place the assembly in a heating bath, ensuring the sample is level with the thermometer bulb.[\[21\]](#)
- Connect the apparatus to a vacuum source and reduce the pressure to the desired level (e.g., 12 mmHg).

- Heat the bath slowly and uniformly.[\[21\]](#)
- Observe the capillary tube. A stream of bubbles will emerge as the liquid boils.[\[21\]](#)
- Note the temperature when a rapid and continuous stream of bubbles emerges. This is the boiling point at the recorded pressure.[\[21\]](#)

A qualitative assessment of solubility is performed to understand the compound's polarity.[\[22\]](#)

Apparatus:

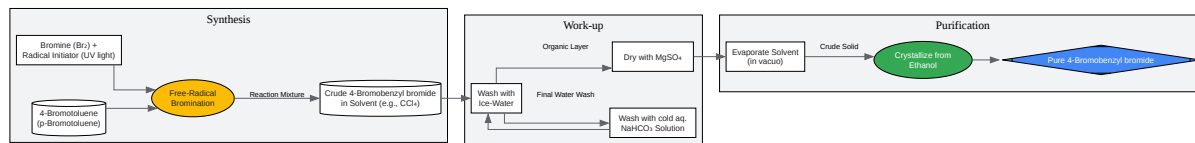
- Small test tubes
- Spatula
- Vortex mixer (optional)
- Various solvents (e.g., water, ethanol, ether, hexane)

Procedure:

- Place approximately 25 mg of **4-bromobenzyl bromide** into a small test tube.[\[23\]](#)
- Add 0.75 mL of the chosen solvent in portions.[\[23\]](#)
- After each addition, shake the tube vigorously for 10-20 seconds.[\[22\]](#)
- Observe if the solid dissolves completely. If it dissolves, the compound is soluble in that solvent. If it remains undissolved, it is insoluble.[\[22\]](#)
- Record observations for each solvent tested. Note any reactions, such as decomposition in water.[\[13\]](#)

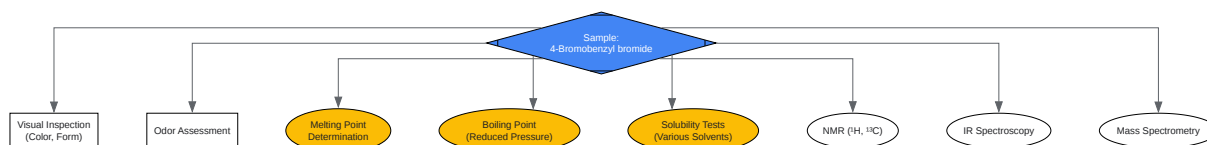
Workflow and Process Visualizations

The following diagrams, generated using Graphviz, illustrate key workflows related to **4-bromobenzyl bromide**.



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Caption: Synthesis and purification workflow for **4-Bromobenzyl bromide**.^{[6][24]}



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